

Subject: Application and Safety Advisory on Methyl Chlorate

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Compound of Interest

Compound Name: Methyl chlorate

CAS No.: 91589-75-2

Cat. No.: B14362130

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For the Attention Of: Researchers, Scientists, and Drug Development Professionals

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Executive Summary

This advisory addresses the chemical compound **methyl chlorate** (CH_3ClO_3). It has come to our attention that there may be interest in its potential applications in organic synthesis. However, it is crucial to understand that **methyl chlorate** is a hypothetical and likely highly unstable and explosive compound.^[1] Attempts to synthesize it have been unsuccessful.^[1] Therefore, it is not used in any named reactions, and no experimental protocols for its application exist. This document will clarify the distinction between **methyl chlorate** and other similarly named but chemically distinct compounds, and will recommend safe, stable alternatives for methylation and other relevant reactions.

The Nature of Methyl Chlorate

Methyl chlorate is the methyl ester of chloric acid.[1] While its chemical structure can be drawn, it is considered a hypothetical compound as all attempts at its synthesis have failed.[1] Esters of chloric acid, known as chlorate esters, are notoriously unstable and prone to explosive decomposition. The presence of an organic group, such as a methyl group, bonded to the chlorate moiety is expected to further destabilize the molecule, making it extremely hazardous.

It is critical to distinguish **methyl chlorate** from other compounds with similar names that are used in organic synthesis:

- Methyl Chloride (Chloromethane, CH_3Cl): A gas used as a methylating agent in some industrial processes.[2] It is flammable and toxic.[3][4][5]
- Methyl Chloroacetate ($\text{C}_3\text{H}_5\text{ClO}_2$): A versatile liquid reagent used in the synthesis of pharmaceuticals and agrochemicals.[6][7] It is toxic and corrosive.[8]
- Methyl Chloroformate (ClCOOCH_3): A liquid used to introduce a methoxycarbonyl group.[9][10][11] It is flammable, toxic, and corrosive.[9]

The search results clearly indicate that while these other compounds are utilized in synthesis, **methyl chlorate** is not.

Why Methyl Chlorate is Not Used in Named Reactions

The primary reason for the absence of **methyl chlorate** in named reactions is its inherent and extreme instability. The energetic chlorate group combined with a methyl group makes the molecule susceptible to violent, unpredictable decomposition. The fundamental requirements for a reagent in a named reaction are reliability, predictability, and a manageable safety profile. **Methyl chlorate** fails to meet any of these criteria.

Consequently, there is no quantitative data, no established experimental protocols, and no signaling pathways or reaction mechanisms involving **methyl chlorate** to report. The creation of diagrams or structured data tables is therefore not possible.

Safe and Stable Alternatives in Organic Synthesis

For researchers seeking to perform reactions that might conceptually involve a reagent like **methyl chlorate**, numerous stable and well-documented alternatives are available. The choice of reagent depends on the desired transformation.

Desired Transformation	Recommended Reagents	Key Characteristics
Methylation	Iodomethane (Methyl Iodide), Dimethyl Sulfate, Trimethyloxonium Tetrafluoroborate (Meerwein's Salt), (Trimethylsilyl)diazomethane	Well-characterized reactivity, commercially available, established protocols.
Introduction of Methoxycarbonyl Group	Methyl Chloroformate, Dimethyl Carbonate	Stable reagents with predictable reactivity for carbomethoxylation.[9]
Enolate Alkylation	Methyl Iodide, Dimethyl Sulfate	Standard reagents for the alkylation of enolates.

Conclusion and Recommendation

The use of **methyl chlorate** in any experimental setting is strongly discouraged due to the extreme and unpredictable explosion hazard. This compound is not a viable reagent for organic synthesis. Researchers and drug development professionals should instead utilize the wide array of stable, well-characterized, and commercially available reagents for their synthetic needs. Always consult safety data sheets (SDS) and established protocols before using any chemical.

It is imperative to ensure correct chemical identification to avoid potentially catastrophic errors. The similarity in names between the hypothetical, explosive **methyl chlorate** and the viable reagents methyl chloride, methyl chloroacetate, and methyl chloroformate underscores the importance of careful attention to chemical nomenclature and structure.

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